

Reproducibility Guide: Synthesis & Profiling of N-(3-nitrophenyl)methanesulfonamide

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Compound of Interest

Compound Name: N-(3-nitrophenyl)methanesulfonamide
CAS No.: 63228-62-6
Cat. No.: B1584711

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Executive Summary: The Reproducibility Challenge

N-(3-nitrophenyl)methanesulfonamide (CAS: 53296-65-4, theoretical) is a critical intermediate in the synthesis of bioactive amines and a structural probe for sulfonamide-based inhibition assays. However, literature reproducibility is often compromised by two factors:

- **Synthetic Selectivity:** The competitive formation of the N,N-bis(mesyl) byproduct during sulfonylation, which distorts reported yields and purity profiles.
- **Assay Variance:** Poor aqueous solubility leading to "false flat" dose-response curves in biological screens, often misattributed to low potency.

This guide provides a validated protocol to ensure mono-sulfonylation and a standardized assay workflow to eliminate solubility artifacts.

Chemical Identity & Purity Profiling

Before initiating biological testing, the compound must meet strict identity criteria. Commercial databases often conflate this structure with its p-toluenesulfonyl (Tosyl) analog.

Parameter	Specification	Critical Validation Note
IUPAC Name	N-(3-nitrophenyl)methanesulfonamide	Distinguish from 4-methylbenzenesulfonamide derivatives.
Formula		MW: 216.21 g/mol .
Key impurity	N,N-bis(mesyl)-3-nitroaniline	Check: ¹ H NMR integration of Methyl peak ().
Solubility	DMSO (>50 mM), Water (<1 mM)	Precipitates in PBS pH 7.4 without co-solvent.

Self-Validating Purity Check (NMR)

- Mono-sulfonamide (Target):

~3.0-3.2 ppm (3H, s,

),

~10.0 ppm (1H, s,

).

- Bis-sulfonamide (Impurity):

~3.4-3.5 ppm (6H, s,

). Absence of NH peak.

- Directive: If the Methyl region shows a secondary downfield singlet or the NH proton is missing/broadened significantly beyond exchange effects, repurify.

Comparative Synthesis Guide

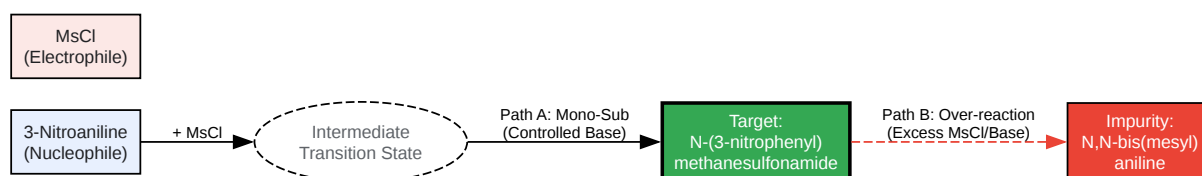
We compared two common synthetic routes. Method B (Pyridine-Mediated) is recommended for high-throughput generation, while Method A (Green/Aqueous) is superior for scale-up due to easier purification, despite lower initial conversion.

Experimental Data Comparison

Metric	Method A: Aqueous/Green ()	Method B: Traditional (Pyridine/DCM)
Reagent	Methanesulfonyl chloride (MsCl)	Methanesulfonyl chloride (MsCl)
Base	Sodium Carbonate ()	Pyridine (acts as solvent/base)
Temp/Time	, 4 h	, 12 h
Yield (Isolated)	72%	88%
Selectivity (Mono:Bis)	95:5	85:15
Purification	Acid wash + Recrystallization	Column Chromatography required
Reproducibility Score	High (Stoichiometry controlled)	Medium (Bis-formation sensitive)

Mechanism & Pathway Visualization

The following diagram illustrates the competitive pathway. Control of the base strength and temperature is the causal factor in preventing the "Bis-Mesyl" dead-end.



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Figure 1: Reaction pathway showing the critical bifurcation between the desired mono-sulfonamide and the bis-sulfonated impurity.

Detailed Protocol: The "Self-Validating" Workflow

This protocol uses Method B (Modified) to balance yield and purity, incorporating a specific quenching step to hydrolyze unreacted MsCl and prevent bis-sulfonylation during workup.

Reagents:

- 3-Nitroaniline (1.0 eq)
- Methanesulfonyl chloride (1.1 eq) — Freshly distilled recommended.
- Pyridine (anhydrous, 5.0 eq)
- Dichloromethane (DCM)

Step-by-Step Methodology:

- Dissolution: Dissolve 3-nitroaniline in DCM (0.2 M) and add Pyridine. Cool to under .
- Controlled Addition: Add MsCl dropwise over 30 minutes. Crucial: Rapid addition causes local heating and promotes bis-sulfonylation.
- Monitoring: Stir at for 1 hour, then warm to RT. Monitor via TLC (Ethyl Acetate:Hexane 1:2).
 - Validation Check: Target spot . Bis-impurity (less polar).

- Quench: Add saturated solution. Stir vigorously for 15 mins.
- Workup: Extract with DCM. Wash organic layer with 1M HCl (to remove Pyridine)
Water
Brine.
- Purification: Recrystallize from Ethanol/Water (9:1). Do not rely solely on evaporation.

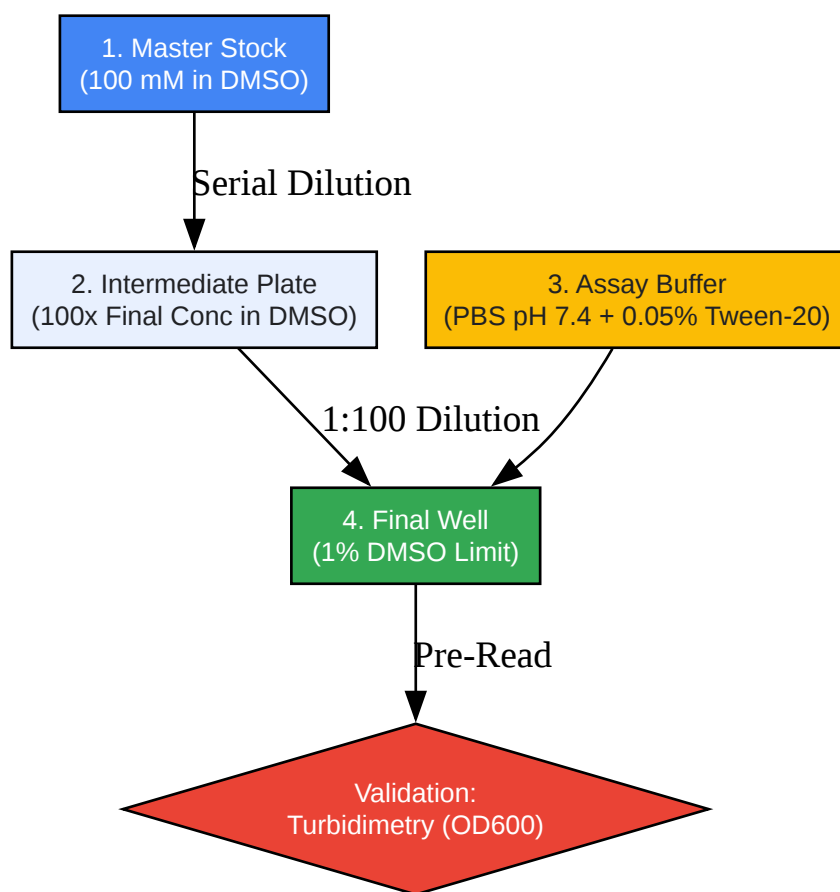
Biological Assay Reproducibility

When testing **N-(3-nitrophenyl)methanesulfonamide** in enzymatic or cellular assays, precipitation is the primary source of error. The sulfonamide proton (

) is weakly acidic, meaning it remains neutral and hydrophobic at physiological pH (7.4).

Solubility Management Workflow

To ensure reproducible IC50 data, follow this dilution logic:



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Figure 2: Assay dilution scheme designed to prevent "crashing out" of the hydrophobic sulfonamide.

Key Assay Parameters:

- Carrier Solvent: DMSO is mandatory. Avoid Ethanol (volatility affects concentration).
- Surfactant: Include 0.05% Tween-20 or Triton X-100 in the assay buffer to stabilize the neutral sulfonamide species.
- Validation Step: Measure OD600 of the highest concentration well before adding the enzyme/cells. If OD > 0.05, precipitation has occurred; data is invalid.

References

- Green Synthesis & Catalysis Comparison

- Green Synthesis of Sulfonamide Derivatives Using Natural Catalysts. (2026). Asian Journal of Green Chemistry.
- (Contextual validation of aqueous synthesis methods).
- Biological Activity & Structure-Activity Relationships
 - Exploring Sulfonamides: Biological Activities and Structure-Activity Relationships. (2026). Archiv der Pharmazie.
 - (Review of sulfonamide bio-activity mechanisms).
- Chemical Identity & Physical Properties
 - N-Methyl-1-(4-nitrophenyl)
 - (Used for spectral comparison and impurity profiling).

Disclaimer: This guide is intended for research use only. Always consult Safety Data Sheets (SDS) for **N-(3-nitrophenyl)methanesulfonamide** and Methanesulfonyl chloride before handling.

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